

# A Comprehensive Technical Guide to 3-Hydroxy-2-Naphthohydrazide

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## Compound of Interest

Compound Name: 2-Naphthohydrazide

Cat. No.: B185666

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For researchers, scientists, and professionals in drug development, 3-hydroxy-2-naphthohydrazide is a versatile chemical intermediate with significant applications in the synthesis of novel compounds with diverse biological and chemical properties. This guide provides an in-depth overview of its specifications, experimental applications, and underlying chemical principles.

## Core Specifications and Properties

3-Hydroxy-2-naphthohydrazide, with the CAS number 5341-58-2, is an aromatic hydrazide compound.<sup>[1][2][3][4]</sup> Its key chemical and physical properties are summarized below, providing a foundational dataset for its use in experimental settings.

## Physicochemical Properties

| Property          | Value  | Source       |
|-------------------|--|--------------|
| CAS Number        | 5341-58-2  | [1][2][3][4] |
| IUPAC Name        | 3-hydroxynaphthalene-2-carbohydrazide  | [1][2][3]    |
| Molecular Formula | C <sub>11</sub> H <sub>10</sub> N <sub>2</sub> O <sub>2</sub>                  | [1][2][3]    |
| Molecular Weight  | 202.21 g/mol   | [1][2][4]    |
| Appearance        | Off-white to pale brown powder   | [2][3][5]    |
| Density           | 1.352 g/cm <sup>3</sup>  | [2]          |
| InChI             | 1S/C11H10N2O2/c12-13-11(15)9-5-7-3-1-2-4-8(7)6-10(9)14/h1-6,14H,12H2,(H,13,15) | [1][2]       |
| InChI Key         | FDNAQCWUERCJBK-UHFFFAOYSA-N  | [1][2][3]    |
| SMILES            | C1=CC=C2C=C(C(=CC2=C1)C(=O)NN)O  | [1][2]       |

## Commercial Specifications

| Specification                       | Value             | Source |
|-------------------------------------|-------------------|--------|
| Assay (HPLC)                        | ≥97.5%            | [3]    |
| Assay (Aqueous acid-base Titration) | ≥97.5% to ≤102.5% | [3]    |
| Purity (General)                    | ≥98.0%            | [4]    |

## Experimental Protocols and Applications

3-Hydroxy-2-naphthohydrazide serves as a crucial building block in organic synthesis, particularly for creating Schiff bases (hydrazones) and heterocyclic compounds like 1,3,4-

thiadiazoles.[6] These derivatives have shown promise as chemosensors, antimicrobial agents, and anti-inflammatory compounds.[2][7]

## Synthesis of Hydrazone Derivatives

A primary application of 3-hydroxy-**2-naphthohydrazide** is in the synthesis of hydrazones through condensation reactions with various aldehydes.[1][8] These reactions are foundational for developing novel chemosensors and biologically active molecules.

Objective: To synthesize a hydrazone derivative from 3-hydroxy-**2-naphthohydrazide** and an aldehyde.

Materials:

- 3-hydroxy-**2-naphthohydrazide**
- Substituted aldehyde (e.g., 4-nitrobenzaldehyde)
- Methanol (spectroscopic grade)
- Glacial acetic acid (catalytic amount)

Protocol:

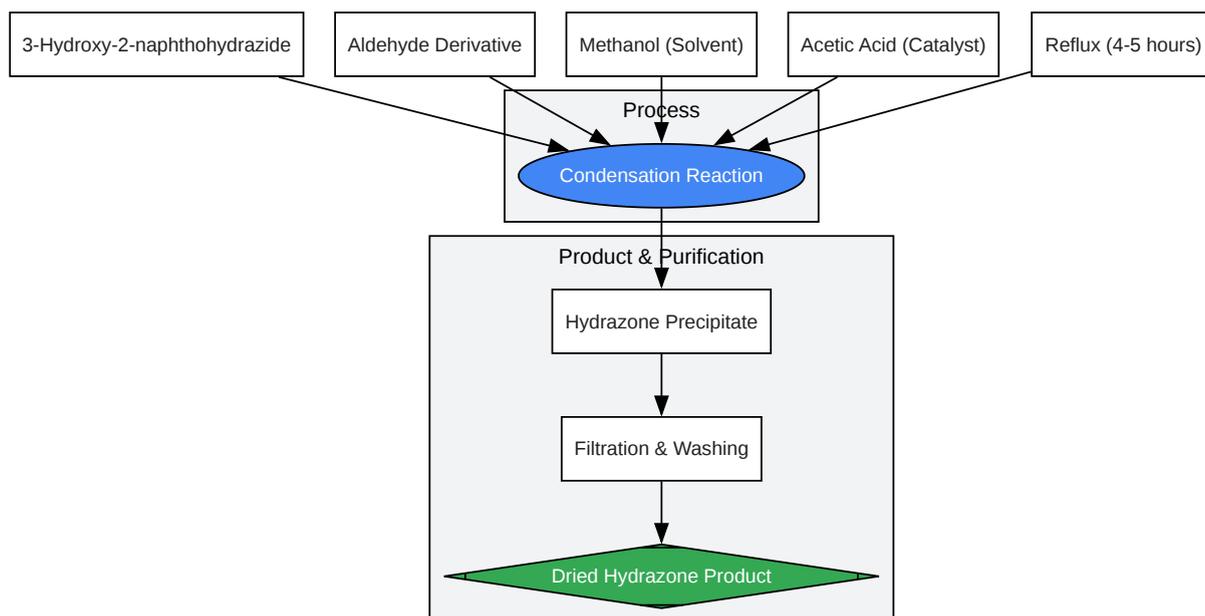
- Dissolve the desired aldehyde (e.g., 0.66 mmol of 4-nitrobenzaldehyde) in 15 mL of methanol and stir for 20 minutes.
- To this solution, add an equimolar amount of 3-hydroxy-**2-naphthohydrazide** (0.66 mmol).
- Add 2-3 drops of glacial acetic acid to catalyze the reaction.
- Reflux the reaction mixture for 4-5 hours at a constant temperature.
- Monitor the reaction progress using Thin Layer Chromatography (TLC).
- Upon completion, solid precipitates of the hydrazone product will form.
- Filter the precipitates and wash them with cold methanol to remove unreacted starting materials.

- Dry the resulting solid product.[8]

Enhanced Synthesis Methods:

- Microwave-Assisted Synthesis: This method can significantly reduce reaction times and improve yields.[1]
- Ultrasonication: Applying ultrasound can also enhance reaction efficiency, shortening synthesis times from hours to minutes.[1]

The workflow for this synthesis is depicted below.



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General workflow for the synthesis of hydrazone derivatives.

## Analytical Characterization

The synthesized compounds are typically characterized using a suite of analytical techniques to confirm their structure and purity.

Methods:

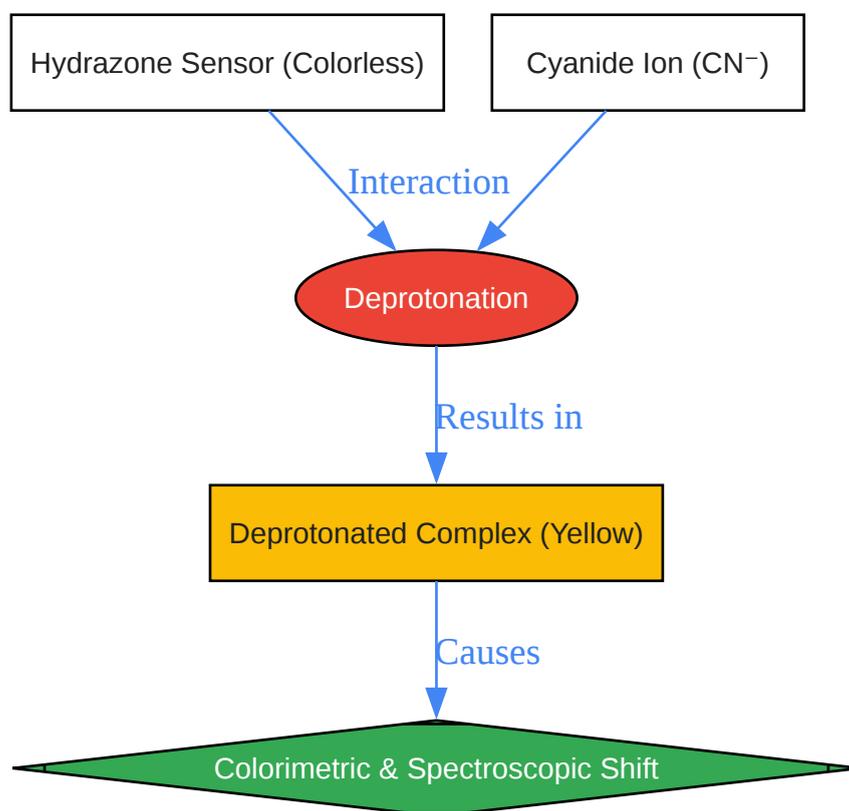
- Nuclear Magnetic Resonance (NMR) Spectroscopy:  $^1\text{H}$ -NMR and  $^{13}\text{C}$ -NMR are used to elucidate the molecular structure. Spectra are often recorded in DMSO- $d_6$  with TMS as an internal standard.[8]
- Mass Spectrometry (MS): High-Resolution Mass Spectrometry (HRMS) is employed to confirm the molecular formula and exact mass of the synthesized compound.[8]
- UV-Visible Spectroscopy: This technique is used to study the electronic absorption properties of the compounds, which is particularly important for applications like chemosensors.[8]

## Application as a Chemosensor for Cyanide Detection

Derivatives of 3-hydroxy-**2-naphthohydrazide** have been successfully developed as selective chemosensors. For instance, a hydrazone synthesized from 3-hydroxy-**2-naphthohydrazide** and 4-nitrobenzaldehyde shows high selectivity for cyanide ( $\text{CN}^-$ ) ions.[8]

Mechanism of Action: The sensing mechanism is based on the deprotonation of the Schiff base's labile proton by the highly basic cyanide ion. This interaction induces a change in the electronic properties of the molecule, resulting in a distinct color change from colorless to yellow, which can be observed by the naked eye and quantified by UV-Visible spectroscopy.[8]

The signaling pathway for this chemosensor is illustrated below.



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Mechanism of cyanide detection using a hydrazone-based sensor.

## Safety and Handling

3-Hydroxy-2-naphthohydrazide is classified as a skin and eye irritant.[5] It may also cause respiratory irritation.[5] Appropriate personal protective equipment (PPE), including gloves, eye shields, and a dust mask (type N95 or equivalent), should be used when handling this chemical.

This technical guide provides a comprehensive overview of 3-hydroxy-2-naphthohydrazide, offering valuable data and protocols for its effective and safe utilization in research and development. Its versatile chemical nature continues to make it a compound of interest for synthesizing novel molecules with significant potential.

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